

# An In-depth Technical Guide to the Physical Properties of *cis*-Dihydrocarvone

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## Compound of Interest

Compound Name: *cis*-Dihydrocarvone

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This technical guide provides a comprehensive overview of the key physical properties of ***cis*-Dihydrocarvone**, a naturally occurring monoterpene. The information presented herein is intended to support research, development, and quality control activities involving this compound.

## Physical and Chemical Properties

***cis*-Dihydrocarvone**, also known by its IUPAC name (2S,5R)-2-methyl-5-prop-1-en-2-ylcyclohexan-1-one, is a colorless liquid.<sup>[1][2]</sup> It is a member of the menthane monoterpene class of organic compounds. Below is a summary of its key physical properties.

Table 1: Physical Properties of ***cis*-Dihydrocarvone**

Property	Value	Conditions
Boiling Point	220.00 to 222.00 °C	@ 760.00 mm Hg[1]
221.5 °C	@ 760 mmHg[2]	
87.00 to 88.00 °C	@ 6.00 mm Hg[3]	
64 °C	@ 2.5 Torr[4]	
Density	0.903 g/mL	Not specified
0.929 g/mL	@ 25 °C[5]	
Molecular Formula	C10H16O[1][2][6][7][8]	
Molecular Weight	152.23 g/mol [6][7]	
Flash Point	181.00 °F (82.78 °C)	TCC[1]
Vapor Pressure	0.107000 mmHg	@ 25.00 °C (estimated)[1]
Water Solubility	273.1 mg/L	@ 25 °C (estimated)[1]
logP (o/w)	2.466 (estimated)[1]	

## Experimental Protocols for Determination of Physical Properties

The following sections outline generalized experimental methodologies for determining the boiling point and density of terpenoids like **cis-Dihydrocarvone**. These protocols are based on standard laboratory techniques.

### 2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **cis-Dihydrocarvone**, several methods can be employed.

#### 2.1.1. Distillation Method

This method is suitable when a sufficient quantity of the sample is available (typically >5 mL).  
[9]

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
  - The liquid sample (**cis-Dihydrocarvone**) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[9]
  - The apparatus is heated, and the liquid is brought to a boil.
  - The thermometer bulb should be positioned so that it is surrounded by the vapor of the boiling liquid but not touching the liquid itself.[9]
  - The temperature is recorded when the vapor temperature stabilizes during the distillation process. This stable temperature is the boiling point.[9]
  - The atmospheric pressure should be recorded as the boiling point is pressure-dependent.  
[9]

#### 2.1.2. Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.[9]

- Apparatus: A Thiele tube, a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.
- Procedure:
  - A small amount of the liquid sample is placed in the fusion tube.
  - The capillary tube is placed in the fusion tube with the open end down.
  - The fusion tube is attached to the thermometer.

- The Thiele tube is filled with a high-boiling point liquid (e.g., mineral oil), and the thermometer with the attached fusion tube is immersed in it.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.<sup>[9]</sup>
- Heating is stopped, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.<sup>[9]</sup>

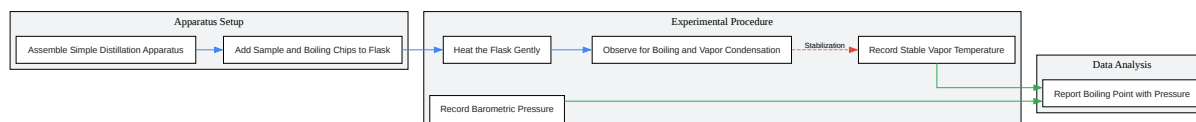
## 2.2. Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume), an analytical balance.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - The pycnometer is filled with the liquid sample (**cis-Dihydrocarvone**), ensuring no air bubbles are trapped.
  - The filled pycnometer is weighed.
  - The temperature of the sample is recorded.
  - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the boiling point of a liquid sample using the distillation method.



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Caption: Workflow for Boiling Point Determination by Distillation.

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